

# 3,4-Difluorophenetole CAS number and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,4-Difluorophenetole

Cat. No.: B062040

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## An In-depth Technical Guide to 3,4-Difluorophenol

Note to the reader: This guide provides comprehensive information on 3,4-Difluorophenol, assuming a potential typographical error in the user's request for "**3,4-Difluorophenetole**," as search results predominantly yielded information for the former. **3,4-Difluorophenetole** is the ethyl ether derivative of 3,4-Difluorophenol.

This technical guide is intended for researchers, scientists, and drug development professionals, offering a detailed overview of 3,4-Difluorophenol, including its chemical properties, synthesis, and applications.

## Chemical Identity and Properties

3,4-Difluorophenol is a halogenated aromatic compound that serves as a versatile intermediate in organic synthesis.<sup>[1][2]</sup> Its unique electronic properties, stemming from the two fluorine atoms on the phenyl ring, make it a valuable building block in the development of pharmaceuticals, agrochemicals, and advanced materials.<sup>[1][2][3]</sup>

## General Information

Identifier	Value
CAS Number	2713-33-9[1][4][5][6]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> F <sub>2</sub> O[1][4][5][7]
Molecular Weight	130.09 g/mol [1][4][5][7]
IUPAC Name	3,4-difluorophenol[7]
Synonyms	phenol, 3,4-difluoro-; 3,4-difluoro phenol[7]

## Physicochemical Properties

Property	Value
Appearance	White to off-white crystals or low melting fused solid[1][8]
Melting Point	34-38 °C[6][8]
Boiling Point	85 °C at 20 mmHg[1][2][6][8]
Density	1.2483 g/cm <sup>3</sup> (estimate)[6][8]
Flash Point	136 °F (57.8 °C)[6][8]
pKa	8.98 ± 0.18 (Predicted)[8]
Solubility	Soluble in common organic solvents and alkaline aqueous solutions; slightly soluble in neutral aqueous solutions.[9]

## Safety and Handling

3,4-Difluorophenol is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated area.

## Hazard Identification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Flammable solids	GHS02	Danger	H228: Flammable solid[10][11][12]
Acute toxicity (Oral)	GHS07	Warning	H302: Harmful if swallowed[12]
Acute toxicity (Dermal)	GHS06	Danger	H311: Toxic in contact with skin[10]
Skin corrosion/irritation	GHS05	Danger	H314/H315: Causes severe skin burns and eye damage / Causes skin irritation[11][12]
Serious eye damage/irritation	GHS05	Danger	H319: Causes serious eye irritation[11]
Specific target organ toxicity	GHS07	Warning	H335: May cause respiratory irritation[11]

## Precautionary Statements

A comprehensive list of precautionary statements can be found in the safety data sheet, including P210 (Keep away from heat/sparks/open flames/hot surfaces), P260 (Do not breathe dust), P280 (Wear protective gloves/protective clothing/eye protection/face protection), and P301+P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell). [8]

## Experimental Protocols

### Synthesis of 3,4-Difluorophenol

One common laboratory-scale synthesis of 3,4-Difluorophenol involves the ipso-hydroxylation of 3,4-Difluorophenylboronic acid.[5]

Materials:

- 3,4-Difluorophenylboronic acid (0.5 mmol)
- Cellulose (10 mg, 15 wt%)
- 30% aqueous Hydrogen Peroxide ( $\text{H}_2\text{O}_2$ ) (0.5 mL)
- Distilled Water (2 mL)
- Ethyl Acetate (EtOAc)
- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Hexane
- Silica gel

Procedure:

- In a 10 mL oven-dried round-bottomed flask, combine the arylboronic acid (0.5 mmol) and cellulose (10 mg).
- Add 2 mL of distilled water to the flask.
- Add 30% aqueous  $\text{H}_2\text{O}_2$  (0.5 mL) dropwise to the mixture while stirring at room temperature.
- Continue stirring for 5 minutes. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, centrifuge the aqueous layer to recover the catalyst for future use.
- Extract the product from the aqueous layer with ethyl acetate (3 x 10 mL).
- Dry the combined organic extracts over anhydrous  $\text{Na}_2\text{SO}_4$ .
- Remove the solvent under vacuum to yield the crude product.
- Purify the crude product by column chromatography on silica gel using an ethyl acetate/hexane eluent to obtain the desired 3,4-Difluorophenol.[5]

## Synthesis of 3,4-Difluoroanisole from 3,4-Difluorophenol

This protocol details the etherification of 3,4-Difluorophenol to its methyl ether derivative, 3,4-Difluoroanisole. A similar procedure could be adapted for the synthesis of **3,4-Difluorophenetole** by substituting methyl iodide with ethyl iodide.

### Materials:

- 3,4-Difluorophenol (50 g)
- Acetonitrile (500 mL)
- Potassium Carbonate (69 g)
- Methyl Iodide (32 mL)
- Dichloromethane
- Water

### Procedure:

- Dissolve 50 g of 3,4-difluorophenol in 500 mL of acetonitrile in a suitable reaction vessel.[\[13\]](#)
- Add 69 g of potassium carbonate to the solution.[\[13\]](#)
- Slowly add 32 mL of methyl iodide to the reaction mixture.[\[13\]](#)
- Allow the reaction to proceed at room temperature overnight.[\[13\]](#)
- Monitor the completion of the reaction using a TLC plate.[\[13\]](#)
- Pour the reaction mixture into 500 mL of water and stir thoroughly.[\[13\]](#)
- Separate the organic phase.[\[13\]](#)
- Wash the aqueous phase with 100 mL of dichloromethane and 300 mL of water.[\[13\]](#)
- Combine the organic phases and dry them.[\[13\]](#)

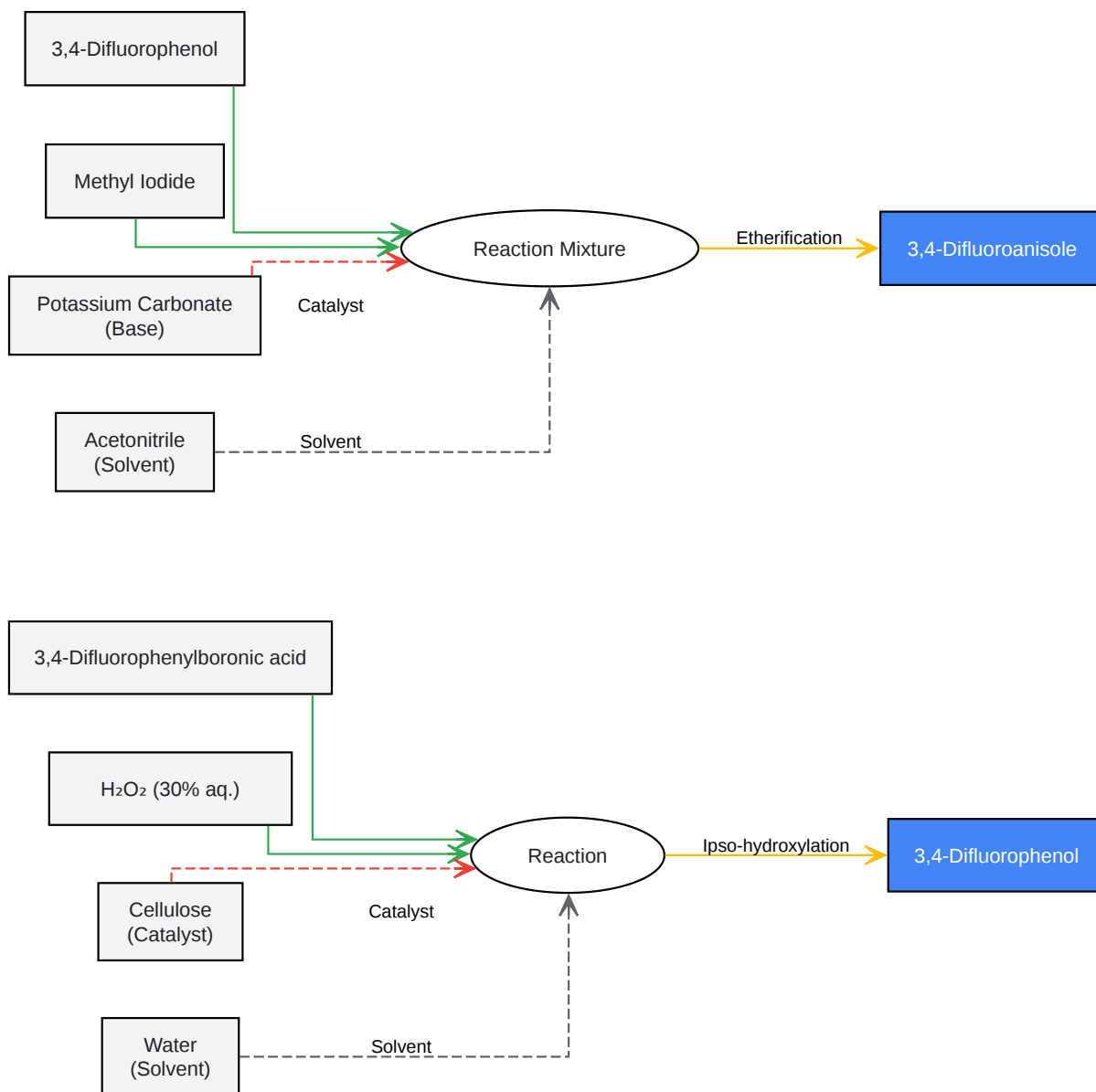
- Purify the product by distillation.[13]

## Applications in Research and Development

3,4-Difluorophenol is a key building block in several areas of chemical research and industry.

- **Pharmaceuticals:** It serves as a crucial intermediate in the synthesis of fluorinated drug candidates. The incorporation of fluorine atoms can enhance a molecule's biological activity, metabolic stability, and lipophilicity.[1][3]
- **Agrochemicals:** This compound is utilized in the formulation of herbicides and pesticides, contributing to improved selectivity and effectiveness.[1][2]
- **Material Science:** 3,4-Difluorophenol is employed in the production of polymers and liquid crystal materials, imparting properties such as increased thermal stability and chemical resistance.[1][3][5][9]

## Visualizations



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- To cite this document: BenchChem. [3,4-Difluorophenetole CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b062040#3-4-difluorophenetole-cas-number-and-properties]

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